

Application Notes and Protocols for Ammonium Nonanoate

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Compound Focus: Ammonium nonanoate

CAS No.: 63718-65-0

Cat. No.: S696831

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Chemical and Physical Properties

Ammonium nonanoate is a broad-spectrum, non-systemic contact herbicide with no soil activity. Its properties are summarized in the table below [1] [2].

Property	Specification
IUPAC Name	Ammonium nonanoate [1]
Common Names	Ammonium pelargonate [2]
Chemical Formula	$C_9H_{21}NO_2$ [1]
Molecular Mass	175.27 g·mol ⁻¹ [1]
Physical State	Colorless to pale yellow liquid [1]
Odor	Slight fatty acid odor [1]
Active Ingredient	~40% by weight [1]
Mode of Action	Contact herbicide that disrupts plant cell membranes, causing rapid desiccation and cell death [1] [3]
Soil Activity	None (no residual activity) [3]

Efficacy and Weed Control Spectrum

Ammonium nonanoate is a contact-only herbicide with no translocation, making complete coverage essential.

- **Weeds Controlled:** Effective on young, succulent annual broadleaf weeds and grasses. Also suppresses moss, saplings, tree suckers, and vines [1] [3].
- **Weeds Not Controlled:** Provides only suppression (necrosis of foliage) for older annual and perennial weeds. Stems of perennial weeds often survive, requiring repeated applications [3].

Application Protocols and Formulation

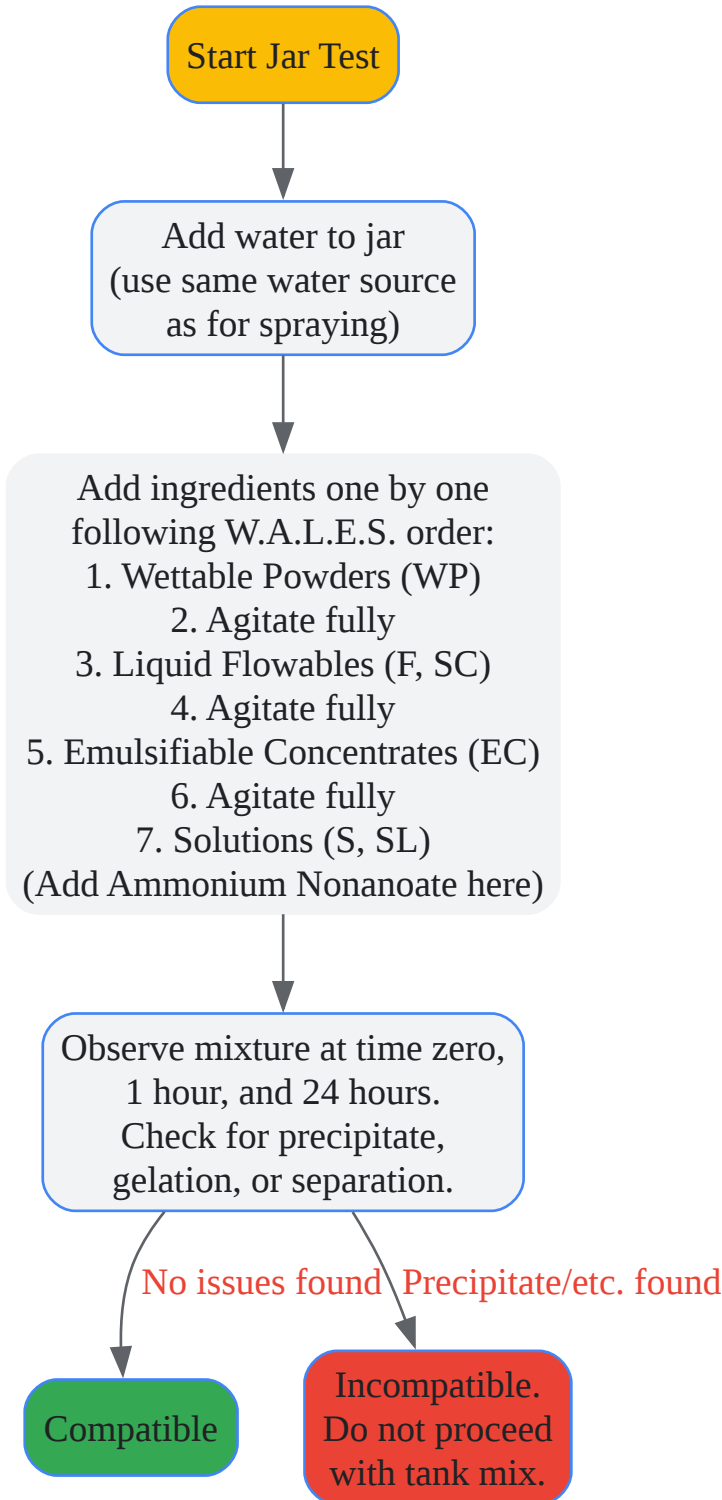
Application requirements vary based on formulation concentration and weed size.

Parameter	Recommendation
General Use Rate	3-15% (v/v) in water, with higher concentrations for larger weeds [3].
Spot Treatment (3.3L Form.)	6 - 15% (v/v) in water [3].
Spot Treatment (4.2L Form.)	3 - 10% (v/v) in water [3].
By Weight (40% Concentrate)	Mix not more than 6% by weight of concentrate in water. This equals ~8 ounces (by weight or volume) per gallon of water [4].
Spray Volume	Ensure thorough, complete spray coverage of all weed foliage [3].
Optimal Conditions	Warm, dry weather for most rapid results. Efficacy decreases in cold conditions [3].

Tank Mixing Procedures and Compatibility

While **ammonium nonanoate** itself is a surfactant, following standard tank-mixing order is critical when combining with other agents to avoid physical incompatibility.

Experimental Workflow for Tank-Mix Compatibility (Jar Test) Before full-scale application, a jar test is essential. The following protocol is adapted from standard agricultural guidelines [5] [6].



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General Tank-Mixing Order The established order is to add products from hardest to easiest to mix. **Ammonium nonanoate**, as a solution, is added near the end [5] [6].

- Wettable Powders (WP) & Dry Flowables (DF)
- Agitate thoroughly after each addition
- Liquid Flowables (F) & Suspension Concentrates (SC)
- Emulsifiable Concentrates (EC)
- Solutions (S, SL) & Surfactants (add **Ammonium Nonanoate** here)

Key Compatibility Note: Tank mixing **ammonium nonanoate** (e.g., product name Scythe) with systemic herbicides like glyphosate (Roundup-Pro) is **not advised**, as it can lead to reduced weed control, particularly for perennial weeds [3].

Safety and Environmental Precautions

Ammonium nonanoate requires careful handling as it can cause substantial but temporary eye injury and skin irritation.

Precaution	Details
Personal Protective Equipment (PPE)	Coveralls, chemical-resistant gloves (barrier laminate, nitrile, neoprene), chemical-resistant footwear plus socks, and protective eyewear [3].
Restricted Entry Interval (REI)	12 hours [3].
First Aid	Harmful if inhaled, absorbed through skin, or swallowed. Causes skin and eye irritation. Wash thoroughly with soap and water after handling [3].
Environmental Fate	Rapidly degrades in soil (DT ₅₀ ~1.0 day). Non-persistent [1].
Toxicity	Low acute oral toxicity (LD ₅₀ >2000 mg/kg in rats). Low toxicity to birds (LD ₅₀ >2150 mg/kg) [1].
Volatility/Leaching	Negligible [3].

Regulatory Status

- **EU:** Not approved under EC Regulation 1107/2009 [1].
- **USA:** Approved for use. EPA registration codes include 10163-325 (Scythe) and 70299-23 (Axxe) [3].
- **Organic Use:** While derived from natural sources, **ammonium nonanoate** is **not currently approved for use on organic farms** in the United States and is considered a type of industrial-strength soap [4].

Ammonium nonanoate is a valuable tool for rapid, non-residual weed burn-down when used according to label directives. Success depends on thorough coverage, application during favorable environmental conditions, and strict adherence to safety and tank-mixing protocols.

References

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